

Navigating the Safe Handling of NPGDMA: A Technical Guide

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Compound of Interest

Compound Name: Neopentyl glycol dimethacrylate

Cat. No.: B008435

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety protocols for **Neopentyl Glycol Dimethacrylate** (NPGDMA) is paramount. This technical guide provides an in-depth overview of the NPGDMA Safety Data Sheet (SDS), detailing essential safety information, handling precautions, and emergency procedures.

Core Safety and Physical Properties

NPGDMA, also known as 2,2-dimethylpropane-1,3-diyl bis(2-methylacrylate), is a colorless liquid utilized in the synthesis of polymer materials.^[1] While it offers advantageous properties such as good solubility in organic solvents and stability to light and oxygen, it also presents potential hazards that necessitate careful handling.^[1]

Below is a summary of the key quantitative safety and physical data for NPGDMA, compiled from various sources.

Property	Value	Source
Molecular Formula	C13H20O4	[1][2][3]
Molecular Weight	240.3 g/mol	[2][3]
Density	1.003 g/mL at 25 °C	[3]
Boiling Point	87 °C at 0.6 mm Hg	[3]
Flash Point	>230 °F (>110 °C)	[3]
Refractive Index	n _{20/D} 1.453	[3]
Viscosity	6.5 cP at 20 °C	[3]

Hazard Identification and Precautionary Measures

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), NPGDMA is classified as causing skin and serious eye irritation.[4][5][6] It may also cause an allergic skin reaction and respiratory irritation.[6][7]

Hazard Statements:

- H315: Causes skin irritation.[4][5][6]
- H317: May cause an allergic skin reaction.[7]
- H319: Causes serious eye irritation.[4][5][6]
- H335: May cause respiratory irritation.[6][7]

Precautionary Statements:

Users should wash hands and face thoroughly after handling, wear protective gloves and eye protection, and avoid breathing mist, vapors, or spray.[4][5][6][7][8] Contaminated work clothing should not be allowed out of the workplace.[7][8]

Experimental Protocols: Handling and Storage

Safe Handling:

- Work in a well-ventilated area.[\[1\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Prevent the generation of vapor or mist.[\[4\]](#)[\[5\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)[\[9\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[8\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[9\]](#)
- Keep containers tightly closed.[\[5\]](#)[\[9\]](#)
- Store away from direct sunlight.[\[1\]](#)
- Keep refrigerated to maintain product quality.[\[9\]](#)
- Incompatible with strong oxidizing agents, peroxides, strong acids, and strong bases.[\[9\]](#)

Emergency Procedures

First-Aid Measures:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[\[4\]](#)[\[5\]](#)
- Skin Contact: Take off immediately all contaminated clothing and wash it before reuse.[\[4\]](#)[\[8\]](#) Wash skin with plenty of water.[\[4\]](#)[\[5\]](#) If skin irritation or a rash occurs, get medical advice or attention.[\[4\]](#)[\[8\]](#)

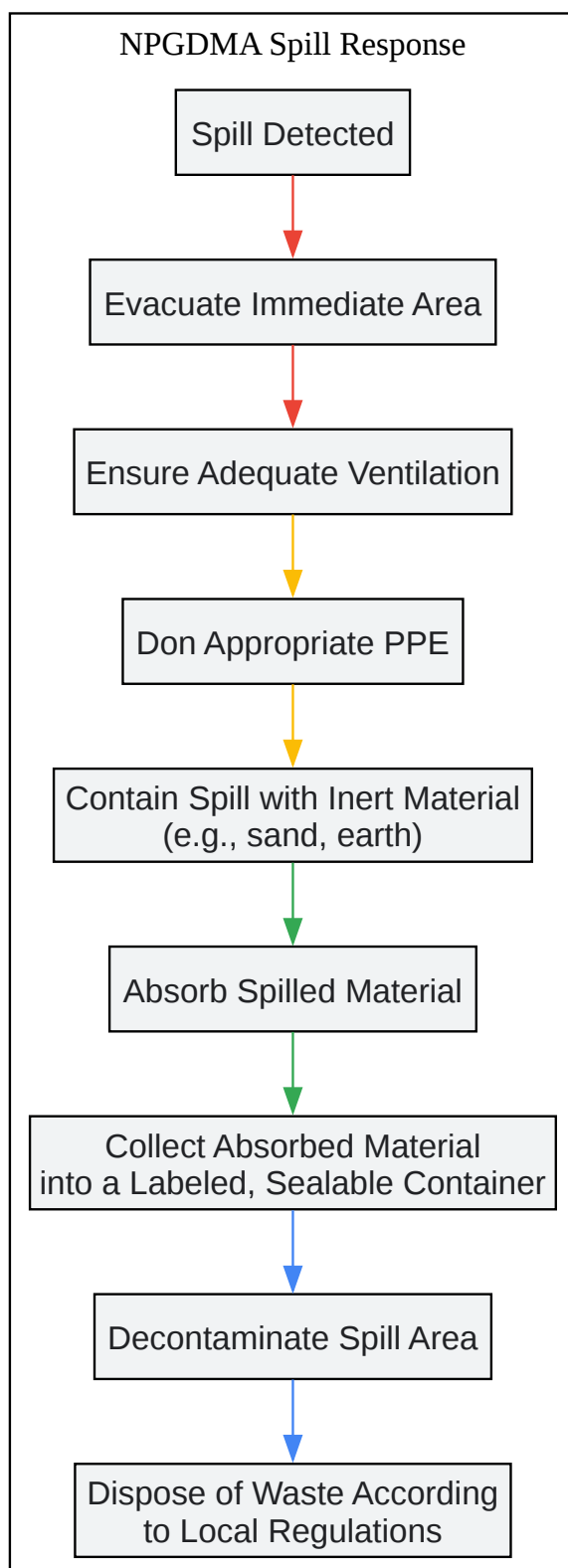
- Inhalation: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[9\]](#)

Accidental Release Measures:

In the event of a spill, collect the leaking liquid in sealable containers as far as possible. Absorb the remaining liquid in sand or an inert absorbent and then store and dispose of it according to local regulations.[\[8\]](#) Ensure adequate ventilation and wear a chemical protection suit.[\[8\]](#)

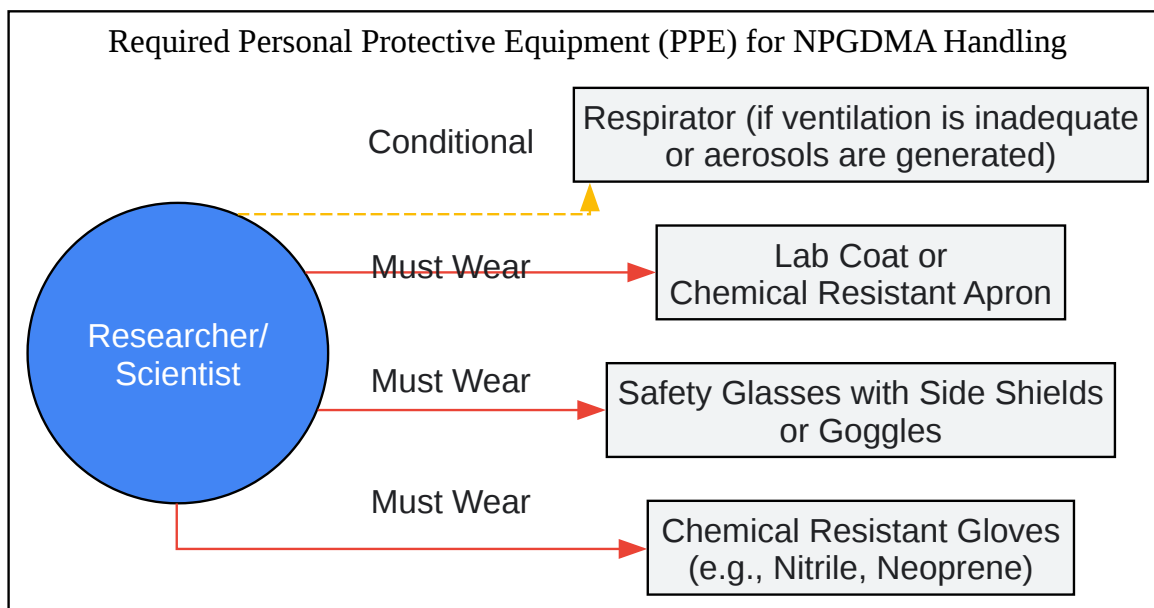
Visualizing Safety Protocols

To further clarify the necessary safety procedures, the following diagrams illustrate the logical workflow for handling an NPGDMA spill and the required personal protective equipment.



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Caption: Workflow for handling an NPGDMA spill.



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Caption: Personal Protective Equipment for handling NPGDMA.

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